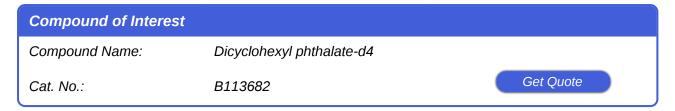


A Technical Guide to Dicyclohexyl Phthalate-d4: Properties, Applications, and Experimental Protocols

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Dicyclohexyl phthalate-d4** (DCHP-d4), a deuterated analog of the widely used plasticizer, Dicyclohexyl phthalate. This document is intended to serve as a valuable resource for researchers and scientists utilizing DCHP-d4 as an internal standard in analytical methodologies, particularly within environmental and toxicological studies.

Chemical and Physical Properties

Dicyclohexyl phthalate-d4 is a stable, isotopically labeled compound essential for accurate quantification in mass spectrometry-based analytical methods. Its physical and chemical properties are summarized below.

General Properties



Property	Value	Reference
Chemical Name	Dicyclohexyl phthalate-3,4,5,6-d4	[1][2]
Synonyms	1,2-Benzenedicarboxylic Acid 1,2-Dicyclohexyl Ester-d4, Phthalic Acid Dicyclohexyl Ester-d4, DCHP-d4	[2][3]
CAS Number	358731-25-6	[1][2][4]
Molecular Formula	C20H22D4O4	[3][5]
Molecular Weight	334.44 g/mol	[1][2]
Isotopic Enrichment	99 atom % D	[6]

Physical Characteristics

Property	Value	Reference
Physical State	White, crystalline solid	[7]
Melting Point	63 - 67 °C	[8]
Boiling Point	425.8 ± 18.0 °C at 760 mmHg	[5]
Flash Point	180 - 190 °C (356.0 - 374.0 °F)	[1]
Density	1.1 ± 0.1 g/cm ³	[5]
Refractive Index	1.544	[5]
Water Solubility	Insoluble	[9]
Vapor Pressure	8.7 x 10 ⁻⁷ mmHg	[9]

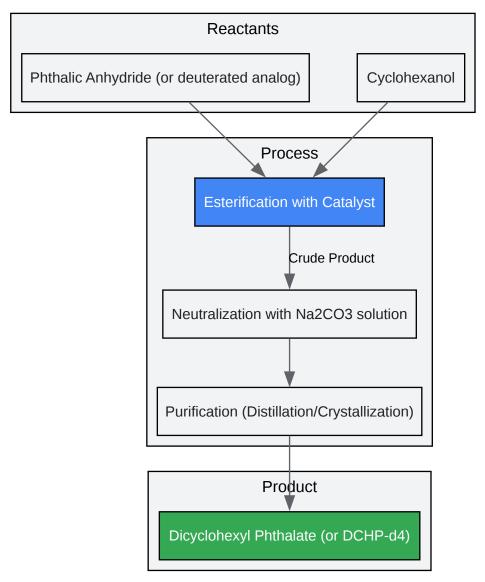
Synthesis and Manufacturing

The synthesis of Dicyclohexyl phthalate is typically achieved through the catalytic esterification of phthalic anhydride with cyclohexanol.[7][10] A common method involves a transesterification reaction of di-methyl-o-phthalate with cyclohexanol in the presence of an organo-tin catalyst.



[10] For the deuterated analog, **Dicyclohexyl phthalate-d4**, a similar process is employed, utilizing a deuterated phthalic anhydride or a related deuterated precursor. The general synthesis workflow is outlined below.

General Synthesis Workflow for Dicyclohexyl Phthalate



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Caption: General synthesis workflow for Dicyclohexyl Phthalate.



Analytical Applications and Experimental Protocols

Dicyclohexyl phthalate-d4 is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantification of phthalates in various matrices.[1] Its nearly identical physicochemical properties to the non-labeled analog ensure similar behavior during sample preparation and analysis, correcting for matrix effects and analyte loss.[1]

Quantification of Phthalates in Drinking Water by UHPLC-UV

This section details a representative experimental protocol for the determination of phthalates in drinking water using Ultra-High-Performance Liquid Chromatography (UHPLC) with UV detection, employing **Dicyclohexyl phthalate-d4** as an internal standard.

3.1.1. Standard and Sample Preparation

- Stock Standard Preparation: Prepare a stock standard solution of a mixture of 16 phthalates at a concentration of 1000 μg/mL each. A separate stock solution of **Dicyclohexyl** phthalate-d4 (internal standard) is also prepared at 1000 μg/mL.
- Working Standard Preparation: A series of working standard solutions are prepared by diluting the stock solutions to achieve concentrations ranging from 0.05 to 10 μg/mL for the target phthalates, with a constant concentration of DCHP-d4.
- Sample Preparation: For bottled drinking water samples, 4 mL of the sample is mixed with 1 mL of methanol. The solution is then filtered through a 0.45 μm filter before injection into the UHPLC system.[11]

3.1.2. Chromatographic Conditions

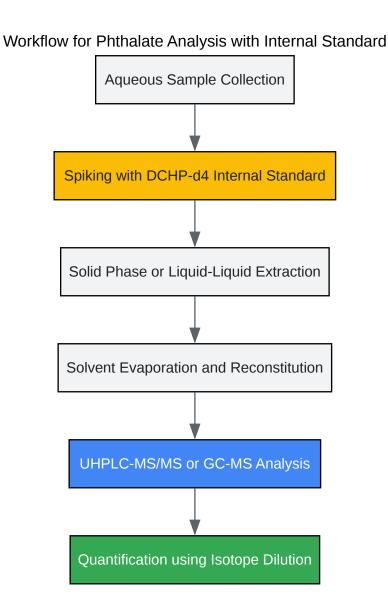
- Instrument: UHPLC system with a UV detector.
- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of methanol and water.
- Flow Rate: Optimized for the specific column dimensions.



- Injection Volume: 10 μL.
- Detection Wavelength: 225 nm.

Experimental Workflow for Phthalate Analysis

The following diagram illustrates the typical workflow for the analysis of phthalates in an aqueous sample using an internal standard.



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Caption: Experimental workflow for phthalate analysis.

Spectroscopic Data

Spectroscopic data is crucial for the identification and confirmation of **Dicyclohexyl phthalate- d4**.

- Mass Spectrometry (MS): The mass spectrum of DCHP-d4 will show a molecular ion peak corresponding to its molecular weight of 334.44. The fragmentation pattern will be similar to that of the unlabeled DCHP, but with mass shifts corresponding to the deuterated fragments.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum will show signals corresponding to the cyclohexyl protons. The aromatic region will be absent of signals due to the deuterium substitution on the benzene ring.
 - ¹³C NMR: The carbon-13 NMR spectrum will show signals for the carbonyl and cyclohexyl carbons. The signals for the deuterated carbons in the aromatic ring may be observable as weak, broadened multiplets due to carbon-deuterium coupling.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the C=O stretching of the ester group and the C-H stretching of the cyclohexyl groups. The C-D stretching vibrations will appear at a lower frequency (around 2200-2300 cm⁻¹) compared to the C-H stretching vibrations.

Safety and Handling

Dicyclohexyl phthalate-d4 should be handled with care in a laboratory setting. It is classified as a substance that may cause an allergic skin reaction, is suspected of damaging fertility or the unborn child, and is harmful to aquatic life with long-lasting effects.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn.[1]

Conclusion

Dicyclohexyl phthalate-d4 is an indispensable tool for the accurate and reliable quantification of phthalates in various matrices. Its well-characterized chemical and physical properties,



coupled with its role as a stable isotope-labeled internal standard, make it a critical component of modern analytical workflows in environmental monitoring, food safety, and toxicology research. This guide provides essential technical information to support its effective use in the laboratory.

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